

Analytical methods for detecting Norcyclizine in biological samples

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Compound of Interest

Compound Name: Norcyclizine

Cat. No.: B193184

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An overview of validated analytical methods for the quantification of **Norcyclizine**, the primary metabolite of Cyclizine, in biological matrices is detailed in these application notes. The protocols provided are intended for researchers and scientists in drug development and clinical monitoring. The primary techniques covered are High-Performance Liquid Chromatography (HPLC) with Coulometric Detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), both offering high sensitivity and selectivity for the analysis of **Norcyclizine** in plasma, serum, and urine.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the validated analytical methods for **Norcyclizine** detection.

Table 1: HPLC with Coulometric Detection

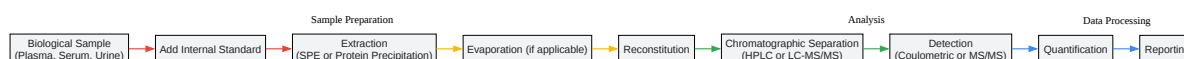
Parameter	Serum	Urine
Limit of Quantitation (LOQ)	1 ng/mL	1 ng/mL
Sample Preparation	Solid-Phase Extraction	Solid-Phase Extraction

Table 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Parameter	Human Plasma
Lower Limit of Quantification (LLOQ)	2 ng/mL
Linearity Range	2-200 ng/mL
Correlation Coefficient (r^2)	≥ 0.996
Intra-day Precision (%RSD)	$< 14\%$
Inter-day Precision (%RSD)	$< 14\%$
Accuracy	within $\pm 8\%$
Recovery	$> 87\%$
Internal Standard	Cinnarizine

Experimental Workflows

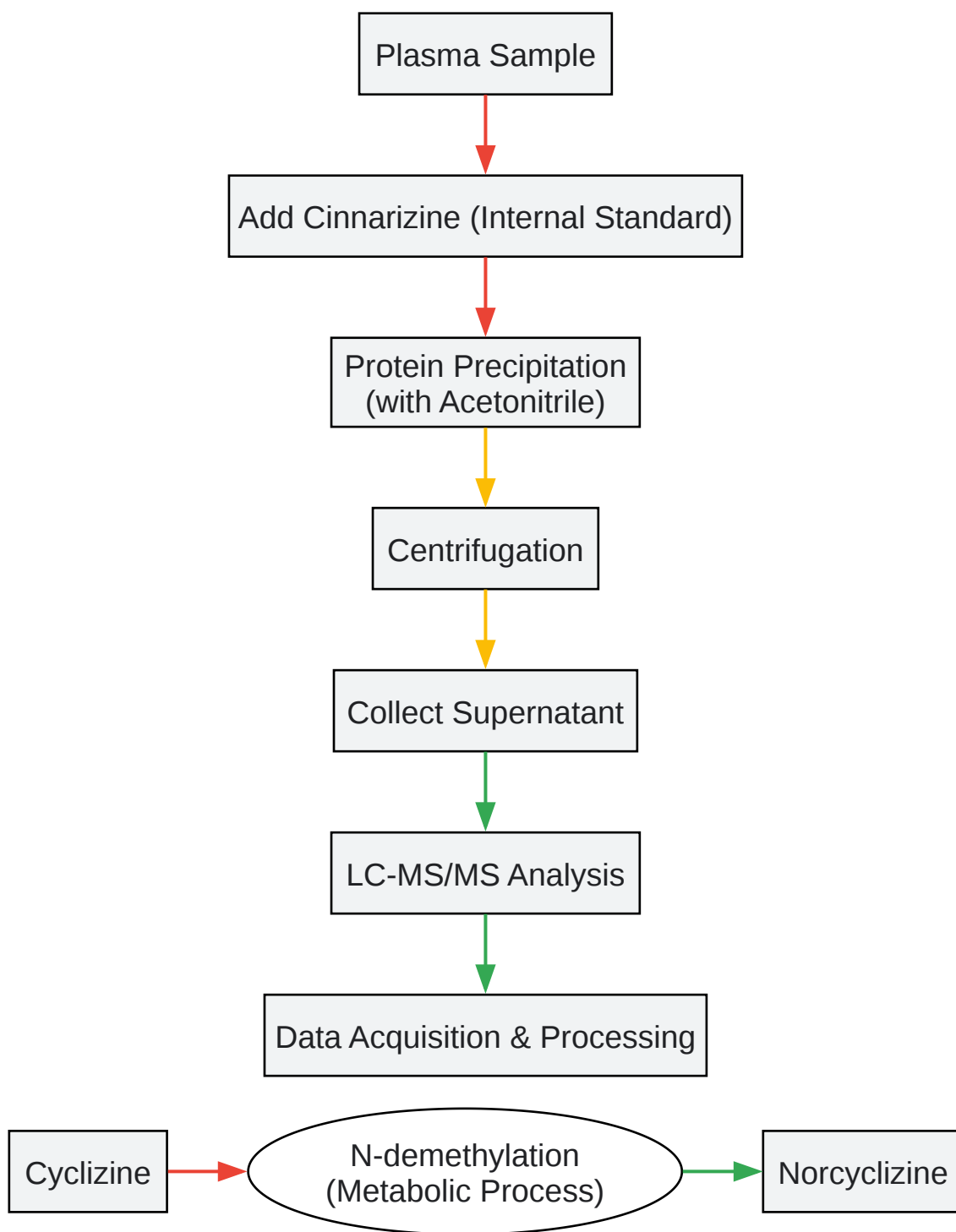
The general workflow for the analysis of **Norcyclizine** in biological samples involves sample preparation, chromatographic separation, detection, and data analysis.



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General workflow for **Norcyclizine** analysis.

A more detailed workflow for the LC-MS/MS method is provided below.



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